

An In-depth Technical Guide to Early Experimental Data on Gadolinium-148

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Compound of Interest

Compound Name: Gadolinium-148

Cat. No.: B1240889

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This technical guide provides a comprehensive overview of the early experimental data on **Gadolinium-148** (^{148}Gd), a radioisotope of significant interest for various scientific applications. The content is tailored for researchers, scientists, and drug development professionals, offering detailed insights into its nuclear properties, production methodologies, and characterization.

Core Nuclear Properties

Gadolinium-148 is an alpha-emitting radionuclide that decays to Samarium-144 (^{144}Sm).^{[1][2]} Its well-defined decay characteristics and relatively long half-life make it a valuable tool in nuclear physics and radiochemistry.

Quantitative Nuclear Data

A summary of the key nuclear properties of **Gadolinium-148** is presented in the table below. It is important to note that early measurements of the half-life have shown some variability, with values ranging from approximately 71 to 98 years.

Property	Value	Reference
Half-life	74.6 ± 3.0 years	[1] [3]
71.1 years		
86.9 years (4.5% uncertainty)	[4] [5]	
97.5 ± 6.5 years	[6]	
Decay Mode	Alpha (α) to ¹⁴⁴ Sm	[1] [2]
Decay Energy	3.271 MeV	[1]
Alpha Particle Energy	3271.2 keV (100% intensity)	[2]
Atomic Mass	147.9181098 ± 0.0000035 amu	[1]
Mass Excess	-76280.245 ± 3.279 keV	[1]
Binding Energy	1220765.403 ± 3.285 keV	[1]

Production of Gadolinium-148

Early production of **Gadolinium-148** primarily relied on proton-induced spallation reactions on heavy metal targets. More recent investigations have explored alternative production routes.

Proton Spallation of Tantalum and Tungsten

The most established method for producing ¹⁴⁸Gd is through the irradiation of tantalum (Ta) or tungsten (W) targets with high-energy protons.[\[7\]](#)[\[8\]](#) This process results in a variety of spallation products, from which the ¹⁴⁸Gd must be chemically separated and purified. The final product is typically distributed as Gadolinium(III) in a 0.1 N hydrochloric acid (HCl) solution.[\[7\]](#)[\[8\]](#)

A series of experiments conducted at the Los Alamos Neutron Science Center (LANSC) measured the production cross-sections of ¹⁴⁸Gd from 600- and 800-MeV protons on thin foils of tungsten, tantalum, and gold.[\[9\]](#)[\[10\]](#)

Production Cross-Section Data

Target Material	Proton Energy (MeV)	Production Cross-Section (mb)	Reference
Tantalum	600	15.2 ± 4.0	[9]
800	28.6 ± 3.5	[9]	
Tungsten	600	8.31 ± 0.92	[9][10]
800	19.4 ± 1.8	[9][10]	
Gold	600	0.591 ± 0.155	[9]
800	3.69 ± 0.50	[9]	

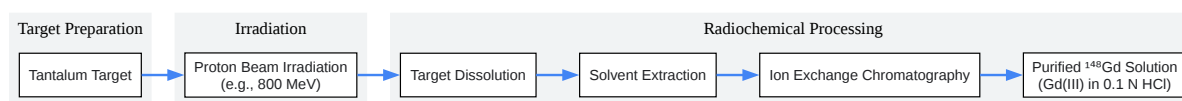
Alternative Production Routes

Research has also been conducted on new production pathways for ^{148}Gd , particularly for applications such as radioisotope thermoelectric generators.[11] These methods involve irradiating natural samarium (Sm) and europium (Eu) targets with charged particles from an accelerator in the energy range of 1-100 MeV.[12][13]

Experimental Protocols

Production and Purification Workflow

The general workflow for the production and purification of **Gadolinium-148** via proton spallation of tantalum is outlined below. This process involves target irradiation followed by a multi-step chemical separation to isolate the desired radionuclide.



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General workflow for the production and purification of ^{148}Gd .

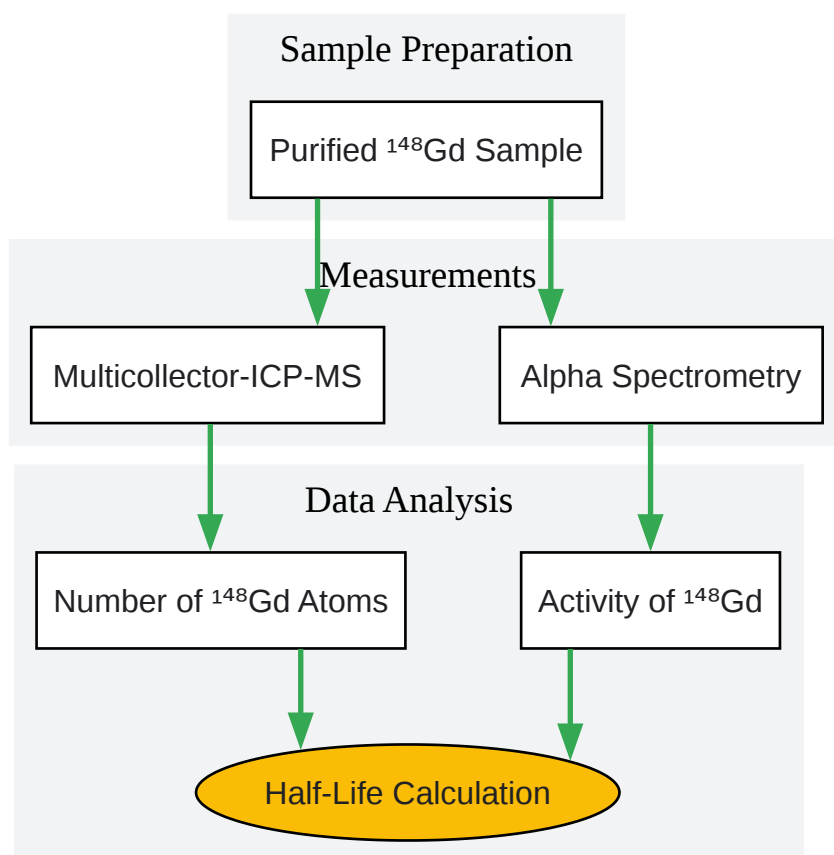
The purification process involves the dissolution of the irradiated target material, followed by extraction and ion exchange chromatography to separate the gadolinium isotopes from other spallation products.^[7]

Half-Life Determination Methodology

The half-life of ^{148}Gd has been determined using a "direct method," which involves quantifying the number of atoms and measuring their corresponding activity.^{[4][5][6]} An earlier method from 1981 utilized isotope dilution mass spectrometry and low-geometry alpha counting.^[3]

The modern experimental protocol can be summarized as follows:

- **Sample Preparation:** Pure samples of ^{148}Gd are obtained from reprocessed proton-irradiated tantalum material.^{[4][5]}
- **Atom Quantification:** The number of ^{148}Gd atoms in the sample is determined with high precision using multicollector-inductively coupled plasma mass spectrometry (MC-ICP-MS).^{[4][5][6]}
- **Activity Measurement:** The alpha activity of the ^{148}Gd sample is measured using alpha spectrometry.^{[4][5][6]}
- **Half-Life Calculation:** The half-life is then calculated from the number of atoms and the measured activity.



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Experimental workflow for the determination of the ^{148}Gd half-life.

Synthesis and Characterization of Gadolinium Compounds

While early experimental data focuses on the nuclear properties of the isotope itself, the synthesis and characterization of gadolinium-containing compounds are crucial for its application, particularly in the context of drug development. Research has been conducted on the synthesis of gadolinium alginate hydrogels and gadolinium nanoparticles for potential use as MRI contrast agents and in other biomedical applications.[14][15][16] These studies, while not specific to ^{148}Gd , provide valuable protocols for the formulation of gadolinium-based materials.

Concluding Remarks

The early experimental data for **Gadolinium-148** have laid a crucial foundation for its use in scientific research. The established production methods, coupled with precise measurements of its nuclear decay properties, have enabled its application as a tracer and in fundamental nuclear physics studies. The ongoing exploration of new production routes and the development of novel gadolinium-based materials continue to expand the potential applications of this important radioisotope.

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